

Technical Support Center: Overcoming Resistance to MCT1 Inhibitors

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Compound of Interest

Compound Name: AR-C141990 hydrochloride

Cat. No.: B2769621

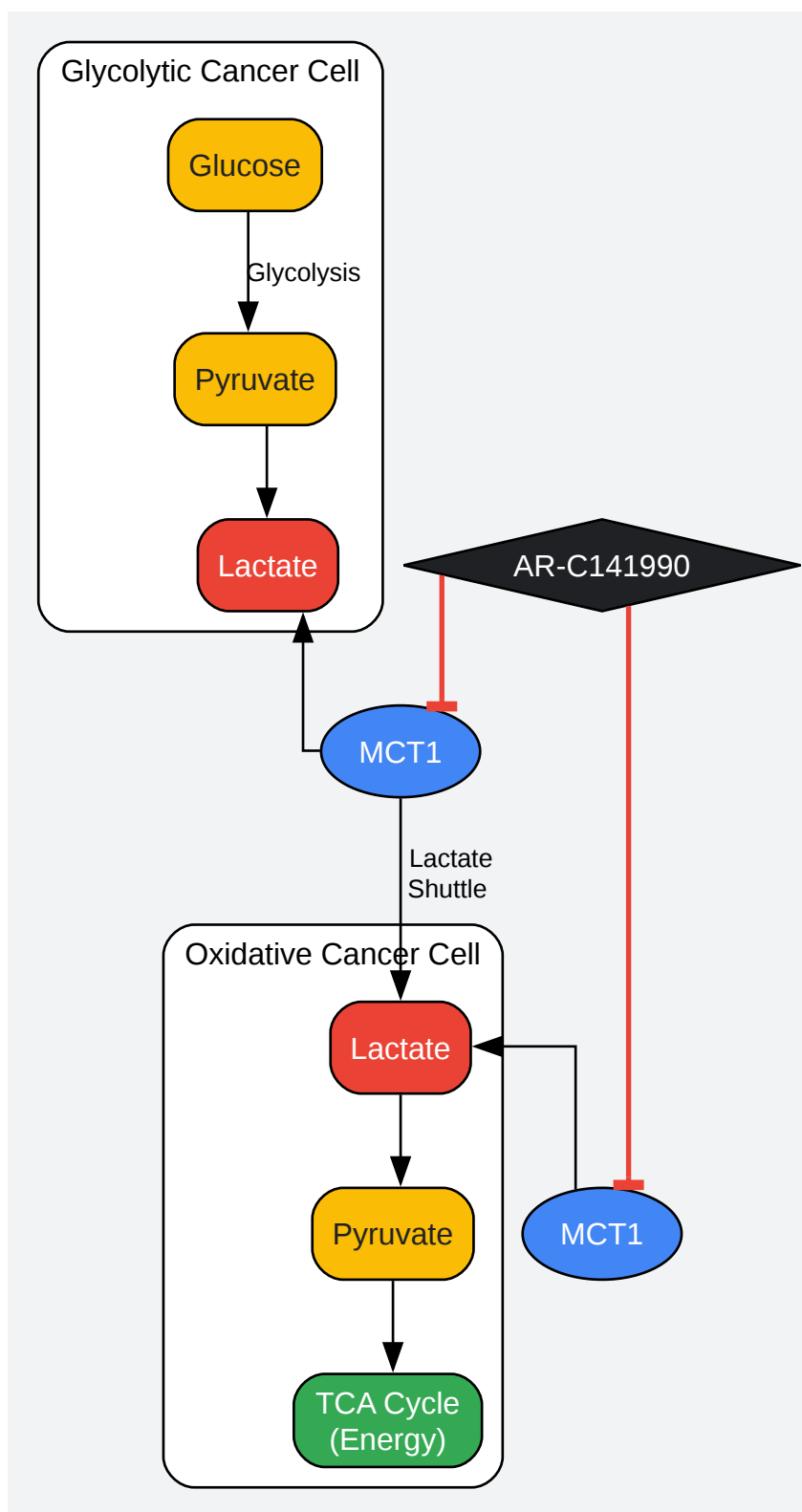
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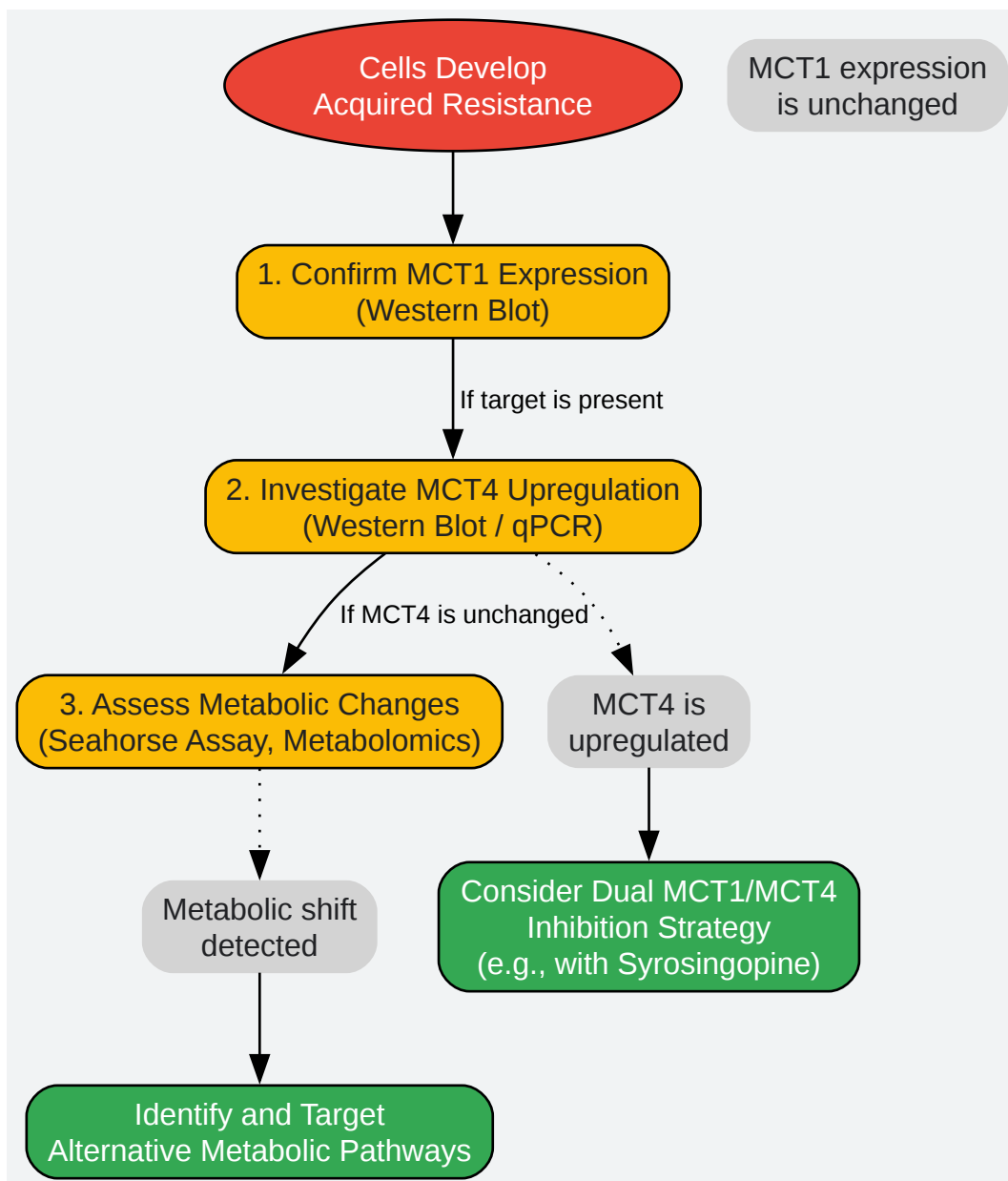
This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for overcoming resistance to Monocarboxylate Transporter 1 (MCT1) inhibitors, such as AR-C141990.

Section 1: Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for the MCT1 inhibitor AR-C141990?

A1: AR-C141990 is a potent and selective inhibitor of Monocarboxylate Transporter 1 (MCT1) and, to a lesser extent, MCT2.^[1] MCTs are transmembrane proteins responsible for the proton-linked transport of monocarboxylates, such as lactate, pyruvate, and ketone bodies, across the plasma membrane.^[2] In the context of cancer, many tumor cells exhibit high rates of glycolysis, producing large amounts of lactate (the Warburg effect).^[3] MCT1 can either export lactate from these glycolytic cells to prevent intracellular acidification or import lactate into oxidative cancer cells, which use it as a fuel source.^{[4][5]} By blocking MCT1, AR-C141990 disrupts this metabolic symbiosis, leading to intracellular lactate accumulation, a drop in intracellular pH, and inhibition of cancer cell growth and survival.^{[3][6]}





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